

In-Depth Technical Guide to Hypobromous Acid (BrHO₂)

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Compound of Interest

Compound Name: Bromine peroxide

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Introduction

Hypobromous acid, with the chemical formula BrHO₂, more commonly represented as HOBr or HBrO, is a weak and unstable inorganic acid.[1][2][3] It is a significant reactive oxygen species (ROS) that plays a crucial role in both chemical and biological systems.[1] Primarily found in aqueous solutions, it partially dissociates into hypobromite ions (BrO⁻) and protons (H⁺).[1] In biological contexts, hypobromous acid is endogenously produced by the enzyme eosinophil peroxidase and is involved in the immune response against pathogens.[1][4] Commercially, it is utilized as a disinfectant, oxidizer, bleach, and deodorizer due to its potent antimicrobial properties.[2][3] This guide provides a comprehensive overview of the chemical and physical properties of hypobromous acid, its synthesis and reactivity, and detailed experimental protocols for its preparation and quantification.

Physical and Structural Properties

Hypobromous acid is a pale yellow liquid with a characteristic jasmine-like odor.[5] It is a polar molecule with a bent geometry.[6] The central oxygen atom is sp³ hybridized, resulting in a bent molecular structure.[1]

Table 1: Physical Properties of Hypobromous Acid

Property	Value	Reference(s)
Molecular Weight	96.911 g/mol	[2]
Density	2.470 g/cm ³	[2]
Boiling Point	20-25 °C	[2]
pKa	8.65	[2]
Appearance	Pale yellow liquid	[5]

Table 2: Structural Parameters of Hypobromous Acid

Parameter	Value	Reference(s)
O-H Bond Length	0.097 nm	[6]
O-Br Bond Length	0.18 nm	[6]
H-O-Br Bond Angle	110.4°	[6]

Chemical Properties and Reactivity

Hypobromous acid is an unstable compound that exists in equilibrium with bromine and water. [2] It is a powerful oxidizing agent and participates in various chemical reactions.

Disproportionation

In aqueous solutions, hypobromous acid and its salts (hypobromites) are unstable and undergo disproportionation to form bromide and bromate ions.[1][2]



Reactivity with Biomolecules

Hypobromous acid readily reacts with a variety of biological molecules, with amino acids and proteins being primary targets.[3] The reactivity of HOBr with different amino acid residues

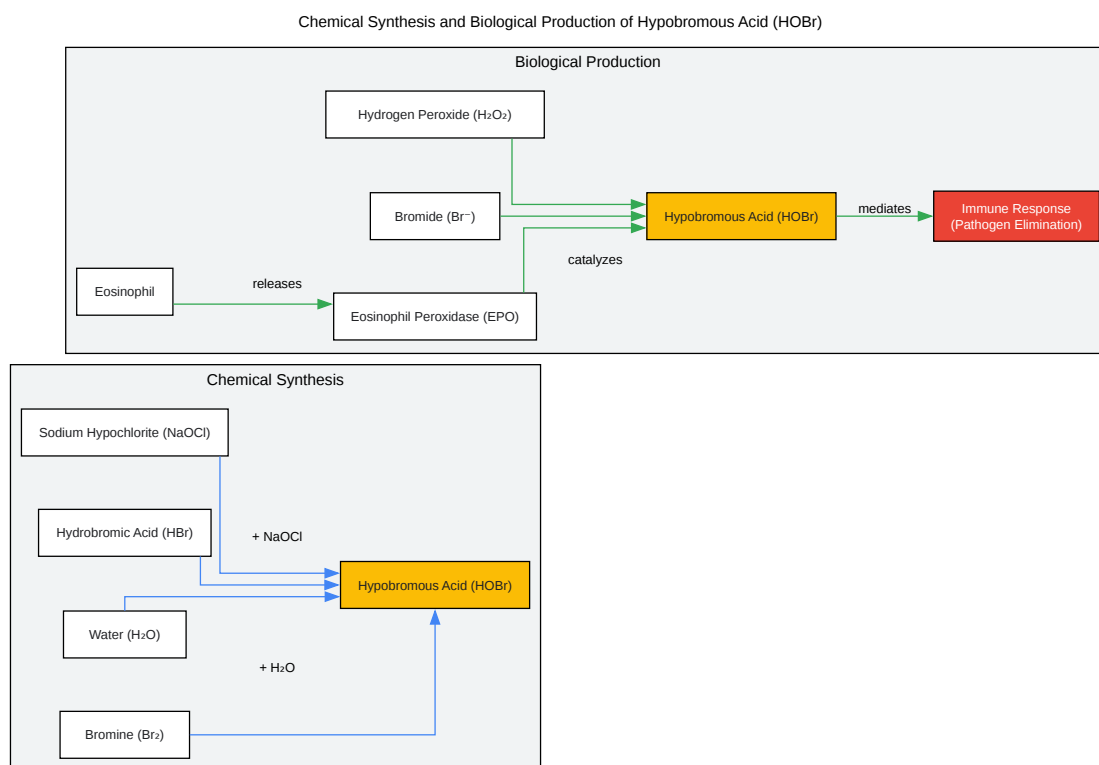
varies significantly, with cysteine being the most reactive.[3]

Table 3: Second-Order Rate Constants for the Reaction of Hypobromous Acid with Amino Acid Residues (pH 7.4, 22 °C)

Amino Acid Residue	Rate Constant ($M^{-1}s^{-1}$)	Reference(s)
Cysteine (Cys)	$> 10^8$	[3]
Tryptophan (Trp)	$\sim 10^7$	[3]
Methionine (Met)	$\sim 10^7$	[3]
Histidine (His)	$\sim 10^7$	[3]
α -amino group	$\sim 10^7$	[3]
Disulfide	$\sim 10^6$	[3]
Lysine (Lys)	$\sim 10^5$	[3]
Tyrosine (Tyr)	$\sim 10^5$	[3]
Arginine (Arg)	$< 10^3$	[3]
Backbone amides	$< 10^1$	[3]
Glutamine/Asparagine (Gln/Asn)	$< 10^1$	[3]

Synthesis and Biological Production

Hypobromous acid can be synthesized through several chemical routes and is also produced enzymatically in biological systems.



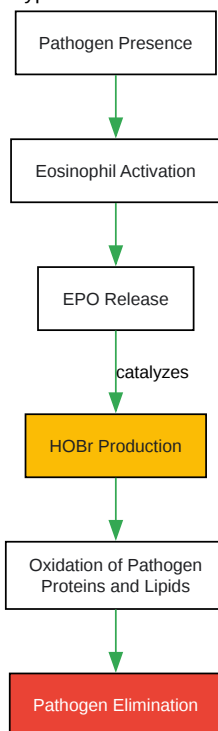
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Caption: Overview of chemical synthesis and biological production pathways of hypobromous acid.

Signaling Pathways and Biological Role

In the human body, hypobromous acid is a key component of the innate immune system, produced by eosinophils.^[4] The enzyme eosinophil peroxidase, released by activated eosinophils, catalyzes the reaction between bromide ions and hydrogen peroxide to generate hypobromous acid.^[4] This potent oxidizing agent contributes to the killing of pathogens.^[4]

Biological Role of Hypobromous Acid in Immune Response



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Caption: Signaling pathway of hypobromous acid in the eosinophil-mediated immune response.

Experimental Protocols

Synthesis of Hypobromous Acid

This method relies on the disproportionation of bromine in water to form hypobromous acid and hydrobromic acid.[2]

- Materials: Elemental bromine (Br_2), distilled water.
- Procedure:
 - Carefully add elemental bromine to cold distilled water with stirring. The concentration of the resulting hypobromous acid solution will depend on the amount of bromine added and

the temperature.

- The solution will reach an equilibrium containing HOBr, HBr, and dissolved Br₂.^[2]
- For a purer solution of hypobromous acid, a subsequent distillation or reaction with a silver salt (e.g., silver nitrate) can be performed to remove the hydrobromic acid.^[5]
- Safety: Bromine is highly toxic and corrosive. This procedure should be performed in a well-ventilated fume hood with appropriate personal protective equipment.

This is a common on-site generation method.^[6]

- Materials: Hydrogen bromide (HBr) solution, sodium hypochlorite (NaOCl) solution (bleach), distilled water.
- Procedure:
 - Prepare a dilute solution of hydrogen bromide in water.
 - Slowly add a stoichiometric amount of sodium hypochlorite solution to the HBr solution with constant stirring.^[6]
 - The reaction is rapid and yields a solution of hypobromous acid and sodium chloride.^[6]
The pH of the final solution should be monitored and adjusted if necessary.^[7]

Quantification of Hypobromous Acid

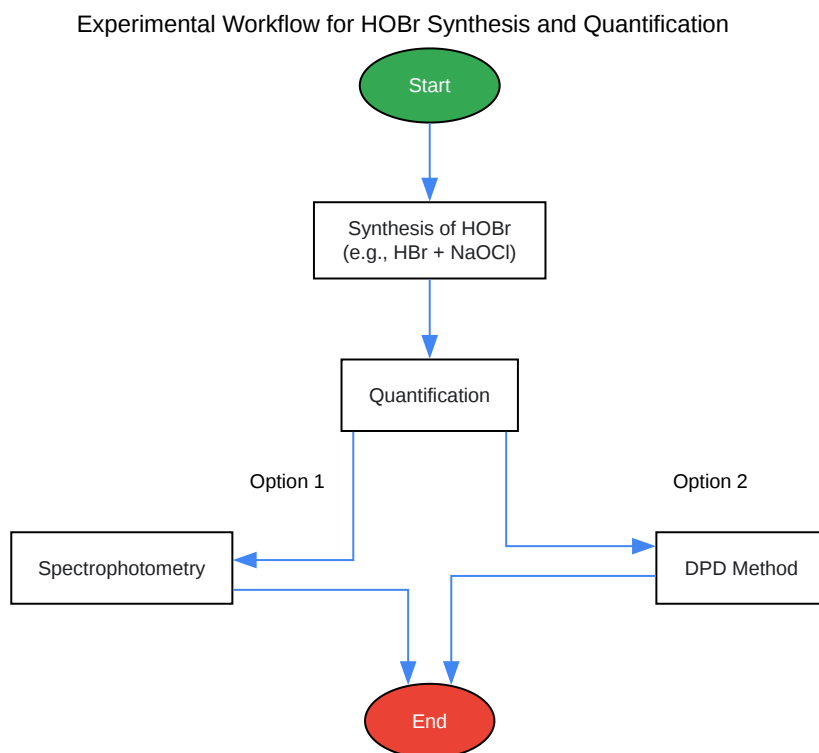
The concentration of hypobromous acid in a solution can be determined using a spectrophotometer by measuring its absorbance at a specific wavelength.

- Principle: Hypobromous acid has a characteristic UV-Vis absorption spectrum.
- Procedure:
 - Record the UV-Vis spectrum of the hypobromous acid solution.
 - The concentration can be calculated using the Beer-Lambert law ($A = \epsilon bc$), where A is the absorbance, ϵ is the molar absorptivity, b is the path length of the cuvette, and c is the concentration. The molar extinction coefficient for HOBr has been reported.^[5]

- Note: This method may require calibration with a standard of known concentration.

This colorimetric method can be used to determine the concentration of total and free halogens.[\[7\]](#)

- Materials: DPD reagent, glycine solution, colorimeter or spectrophotometer.
- Procedure:
 - Total Halogen (HOBr + free Cl_2): Add DPD reagent to the sample. The intensity of the resulting pink color is proportional to the total halogen concentration and can be measured with a colorimeter.[\[7\]](#)
 - Bromine (HOBr): To a separate aliquot of the sample, add glycine to neutralize any free chlorine. Then, add the DPD reagent. The resulting color intensity corresponds to the concentration of hypobromous acid.[\[7\]](#)
 - The concentration of free chlorine can be determined by subtracting the bromine concentration from the total halogen concentration.[\[7\]](#)



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Caption: A simplified workflow for the synthesis and quantification of hypobromous acid.

Conclusion

Hypobromous acid is a reactive and versatile molecule with significant implications in chemistry, biology, and various industrial applications. Its role as an endogenous antimicrobial agent highlights its importance in the immune system and presents potential avenues for therapeutic development. A thorough understanding of its chemical and physical properties, as well as reliable methods for its synthesis and quantification, are essential for researchers and scientists working in these fields. This guide provides a foundational overview to support further investigation and application of this important compound.

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